

# Pilsicainide hydrochloride as a class 1c antiarrhythmic agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pilsicainide Hydrochloride*

Cat. No.: *B1677878*

[Get Quote](#)

An In-depth Technical Guide to **Pilsicainide Hydrochloride**: A Class 1c Antiarrhythmic Agent

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pilsicainide hydrochloride** is a Class 1c antiarrhythmic agent utilized primarily for the management of cardiac arrhythmias.[1] Developed by Suntory Holdings Limited and first released in Japan in 1991, it is marketed under the brand name Sunrythm®.[2] This technical guide provides a comprehensive overview of pilsicainide, focusing on its mechanism of action, pharmacokinetics, pharmacodynamics, and clinical applications, with a particular emphasis on the underlying experimental data and protocols for the intended scientific audience.

## Core Compound Profile

Feature	Description
IUPAC Name	N-(2,6-dimethylphenyl)-2-(tetrahydro-1H-pyrrolizin-7a(5H)-yl)acetamide hydrochloride
CAS Number	88069-67-4 (pilsicainide), 88069-49-2 (pilsicainide hydrochloride)
Molecular Formula	C <sub>17</sub> H <sub>24</sub> N <sub>2</sub> O · HCl
Molar Mass	308.85 g/mol
Class	Class 1c Antiarrhythmic Agent

## Mechanism of Action

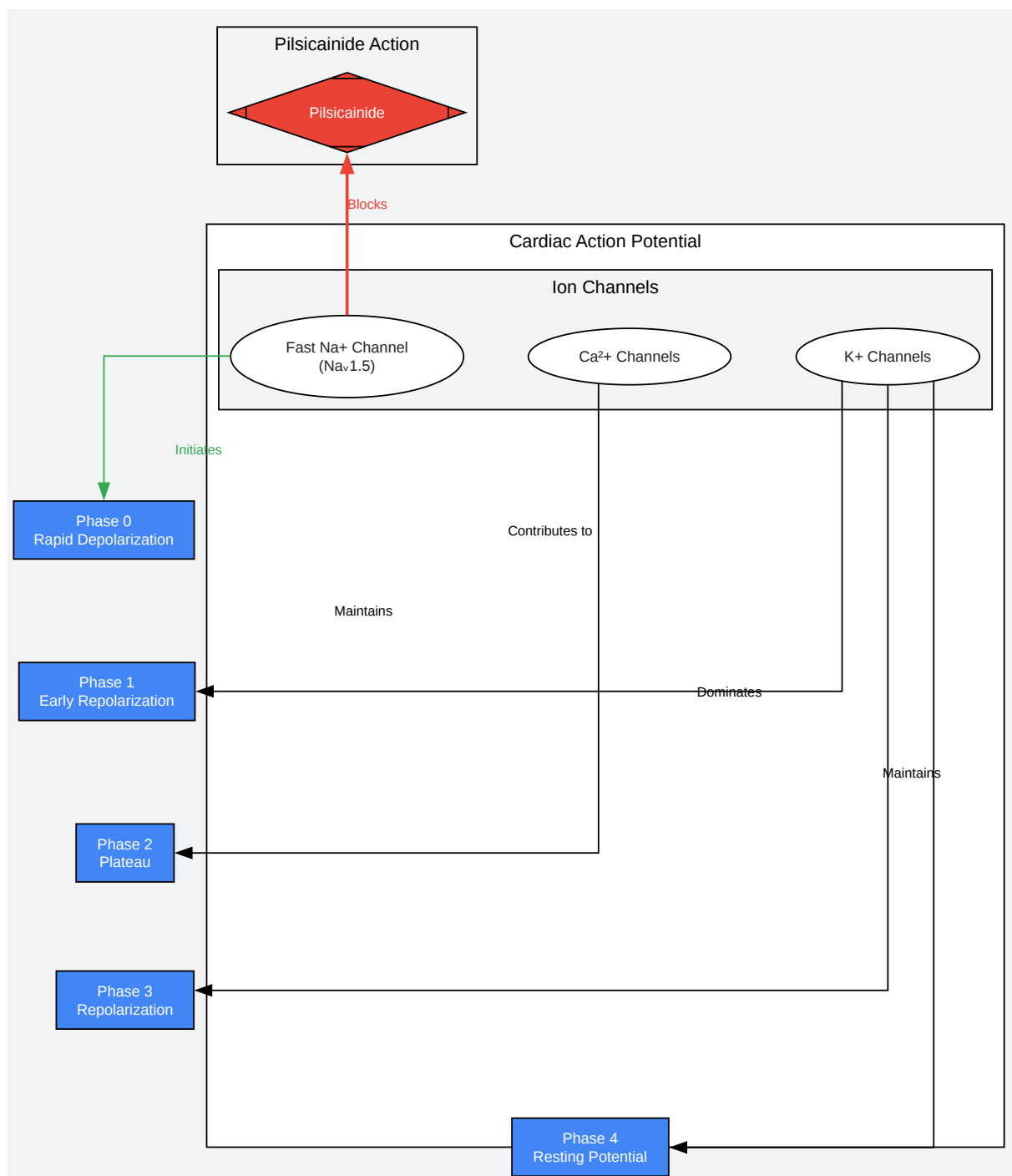
Pilsicainide exerts its antiarrhythmic effect primarily by blocking the fast inward sodium channels (Na<sub>v</sub>1.5) in cardiac myocytes.<sup>[2][3][4][5]</sup> This blockade is state-dependent, with a higher affinity for the open and inactivated states of the channel, a characteristic that underlies its use-dependent properties.<sup>[2][6]</sup> By inhibiting the rapid influx of sodium ions during Phase 0 of the cardiac action potential, pilsicainide achieves the following:

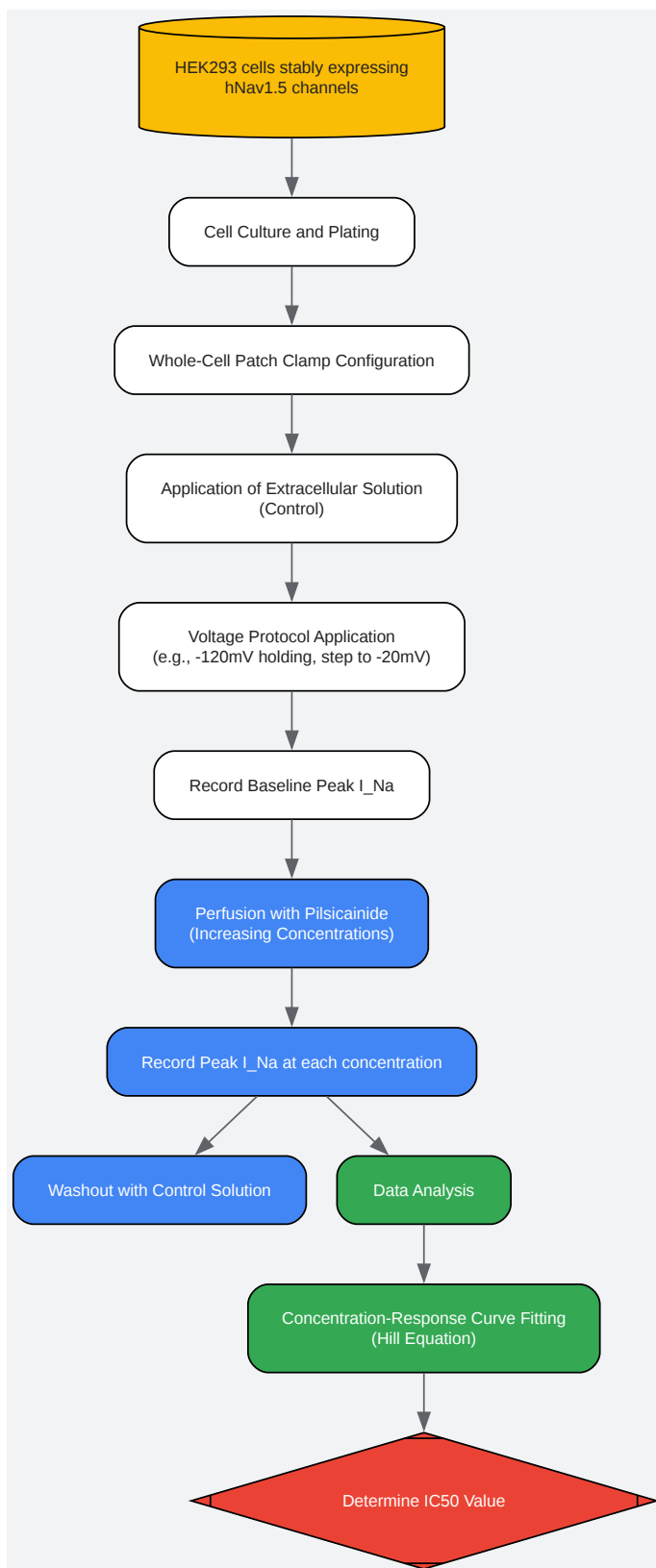
- **Decreased Rate of Depolarization:** It slows the maximum rate of rise of the action potential (V<sub>max</sub>), leading to a reduction in the excitability of cardiac tissue.<sup>[2][7]</sup>
- **Slowed Conduction Velocity:** The drug dose-dependently delays impulse conduction through the myocardium, particularly in the atria and the His-Purkinje system.<sup>[2][4][6]</sup>
- **Prolongation of the Effective Refractory Period (ERP):** Pilsicainide prolongs the atrial ERP, contributing to the termination of re-entrant arrhythmias.<sup>[8][9][10]</sup>

Notably, pilsicainide is considered a "pure" sodium channel blocker, as it does not significantly affect potassium or calcium channels, nor the overall duration of the action potential.<sup>[2]</sup> Its effects have a slow onset and offset, resulting in a prolonged recovery time from channel blockade, a hallmark of Class 1c agents.<sup>[2]</sup>

## Signaling and Electrophysiological Pathway

The following diagram illustrates the effect of pilsicainide on the cardiac action potential.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pilsicainide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pilsicainide - Wikipedia [en.wikipedia.org]
- 3. Kusuri-no-Shiori(Drug Information Sheet) [rad-ar.or.jp]
- 4. What is the mechanism of Pilsicainide? [synapse.patsnap.com]
- 5. Kusuri-no-Shiori(Drug Information Sheet) [rad-ar.or.jp]
- 6. What is Pilsicainide used for? [synapse.patsnap.com]
- 7. Effect of sodium channel blocker, pilsicainide hydrochloride, on net inward current of atrial myocytes in thyroid hormone toxicosis rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mims.com [mims.com]
- 9. Pilsicainide for atrial fibrillation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. A sodium channel blocker, pilsicainide, produces atrial post-repolarization refractoriness through the reduction of sodium channel availability - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pilsicainide hydrochloride as a class 1c antiarrhythmic agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677878#pilsicainide-hydrochloride-as-a-class-1c-antiarrhythmic-agent]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)